

# Application Notes and Protocols for Tin-Based Perovskite Solar Cells

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## Compound of Interest

Compound Name: *Tin*

Cat. No.: *B038182*

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## Introduction

**Tin**-based perovskite solar cells (PSCs) are emerging as a promising, less-toxic alternative to their lead-based counterparts. With a narrower bandgap, **tin**-based perovskites have the potential for higher theoretical power conversion efficiencies (PCEs). However, the facile oxidation of  $\text{Sn}^{2+}$  to  $\text{Sn}^{4+}$  presents a significant challenge to device stability and performance. These application notes provide an overview of the current state of **tin**-based PSCs, detailing common materials, device architectures, and fabrication protocols to aid researchers in this field.

## Data Presentation: Performance of Tin-Based Perovskite Solar Cells

The performance of **tin**-based PSCs is highly dependent on the perovskite composition, device architecture, and the use of additives to improve stability and film morphology. Below are tables summarizing the performance of various **tin**-based perovskite solar cells reported in recent literature.

Table 1: Performance of Formamidinium **Tin** Iodide ( $\text{FASnI}_3$ ) Based Solar Cells

Cation(s)	Additive(s)	Device Architecture	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Stability
FA	10 mol% SnF <sub>2</sub> , 1% EDAl <sub>2</sub>	p-i-n	-	-	-	>14	-
FA, MA	10 mol% SnF <sub>2</sub>	Inverted	0.61	-	-	8.12	-
FA, AC, Rb	10% SnF <sub>2</sub> , 1% EDAl <sub>2</sub>	p-i-n	-	-	-	14.5	>90% of initial PCE after 3000h in glovebox

Table 2: Performance of Mixed-Cation/Anion **Tin**-Based Perovskite Solar Cells

Perovskite Composition	Device Architecture	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)
(FASnI <sub>3</sub> ) <sub>0.6</sub> (MAPbI <sub>3</sub> ) <sub>0.4</sub>	Inverted	0.77	26.53	78	15.93
FA <sub>0.75</sub> MA <sub>0.25</sub> SnI <sub>3</sub>	p-i-n	-	-	-	10.65
MAFA (Mixed)	n-i-p	-	-	-	15.14

(Note: Data compiled from various sources. "FA" is Formamidinium, "MA" is Methylammonium, "AC" is Acetamidinium, "Rb" is Rubidium, and "EDAl<sub>2</sub>" is Ethylenediammonium Diiodide. FF stands for Fill Factor and PCE for Power Conversion Efficiency.)

## Experimental Protocols

The following are detailed protocols for the fabrication of **tin**-based perovskite solar cells. These protocols are based on commonly reported and successful methodologies.

## Protocol 1: Fabrication of a p-i-n Planar FASnI<sub>3</sub>-Based Perovskite Solar Cell

### 1. Substrate Preparation:

- Clean patterned Indium **Tin** Oxide (ITO) coated glass substrates by sequential ultrasonication in a detergent solution, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun.
- Treat the substrates with UV-Ozone for 15 minutes immediately before depositing the hole transport layer.

### 2. Hole Transport Layer (HTL) Deposition:

- Prepare a PEDOT:PSS (Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate) solution.
- Spin-coat the PEDOT:PSS solution onto the ITO substrate at 5000 rpm for 30 seconds.
- Anneal the substrate at 140°C for 10 minutes in ambient air.

### 3. Perovskite Precursor Solution Preparation:

- In a nitrogen-filled glovebox, prepare a 1 M stock solution of FASnI<sub>3</sub> by dissolving Formamidinium Iodide (FAI) and **Tin**(II) Iodide (SnI<sub>2</sub>) in a mixed solvent of Dimethylformamide (DMF) and Dimethyl Sulfoxide (DMSO) (e.g., 4:1 v/v).
- To this solution, add SnF<sub>2</sub> as an additive. A common concentration is 10 mol% with respect to SnI<sub>2</sub>.
- Stir the solution at room temperature for at least 2 hours.

### 4. Perovskite Layer Deposition:

- Transfer the substrates into the nitrogen-filled glovebox.
- Spin-coat the perovskite precursor solution onto the HTL at 4000 rpm for 30 seconds.
- During the spin-coating, at approximately 15 seconds, dispense an anti-solvent (e.g., chlorobenzene or toluene) onto the spinning substrate.
- Immediately transfer the substrate to a hotplate and anneal at 100°C for 10 minutes.

#### 5. Electron Transport Layer (ETL) Deposition:

- Prepare a solution of C<sub>60</sub> or PCBM ([1][1]-Phenyl-C<sub>61</sub>-butyric acid methyl ester) in chlorobenzene.
- Spin-coat the ETL solution onto the perovskite layer at 2000 rpm for 30 seconds.

#### 6. Buffer Layer and Metal Electrode Deposition:

- Deposit a buffer layer of Bathocuproine (BCP) via thermal evaporation.
- Finally, deposit the metal back contact (e.g., 100 nm of Silver or Gold) by thermal evaporation through a shadow mask to define the active area of the device.

## Protocol 2: Stability Testing (ISOS Protocols)

The International Summit on Organic Photovoltaic Stability (ISOS) protocols provide a framework for standardized stability testing.

- ISOS-D (Dark Storage): Store unencapsulated and encapsulated devices in the dark under controlled humidity and temperature (e.g., 85°C and 85% relative humidity - "damp-heat test").
- ISOS-L (Light Soaking): Continuously illuminate the devices under 1-sun intensity (100 mW/cm<sup>2</sup>) at a controlled temperature, often at the maximum power point (MPP).
- ISOS-T (Thermal Cycling): Subject the devices to repeated temperature cycles (e.g., -40°C to 85°C).
- ISOS-O (Outdoor Testing): Expose the devices to real-world outdoor conditions and monitor their performance over time.

## Mandatory Visualizations

### Device Architecture

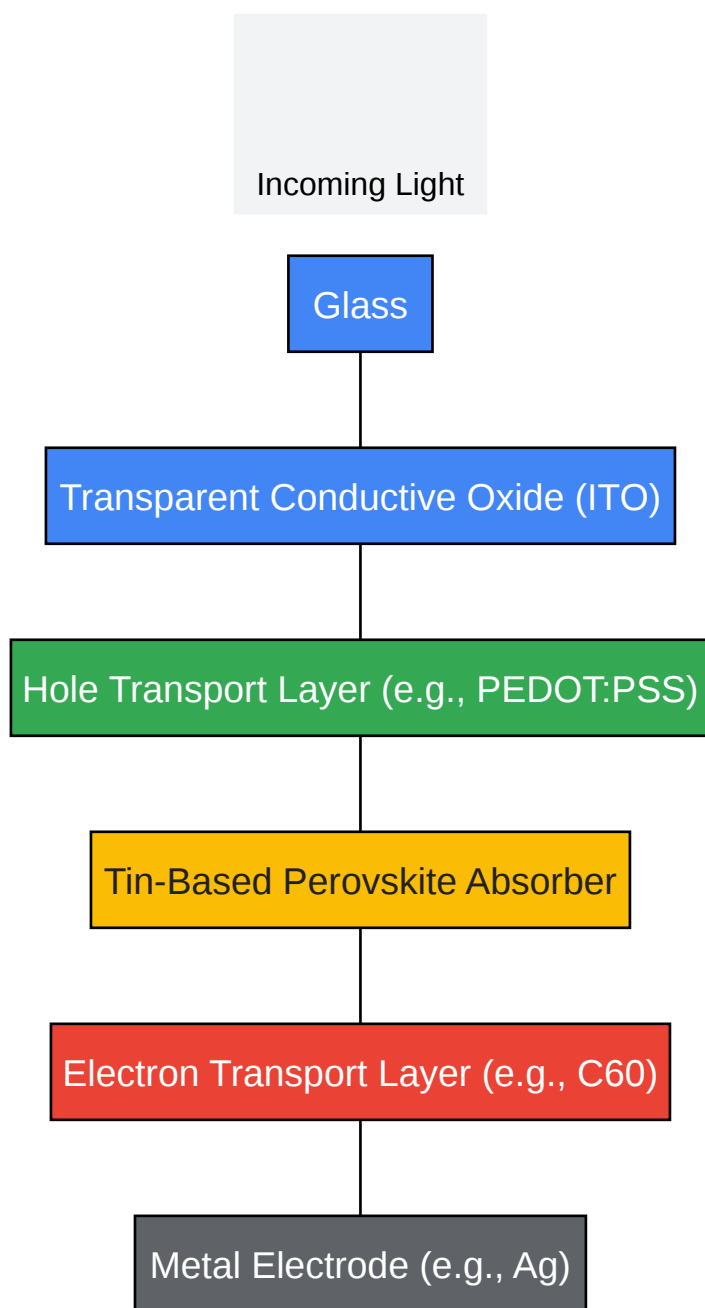


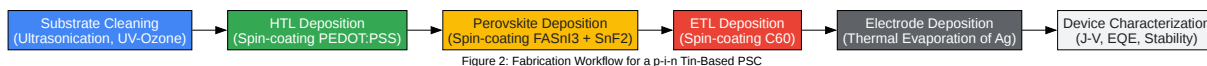
Figure 1: p-i-n Tin-Based Perovskite Solar Cell Architecture

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Figure 1: p-i-n **Tin**-Based Perovskite Solar Cell Architecture

## Experimental Workflow



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Figure 2: Fabrication Workflow for a p-i-n **Tin**-Based PSC

## Degradation Pathway

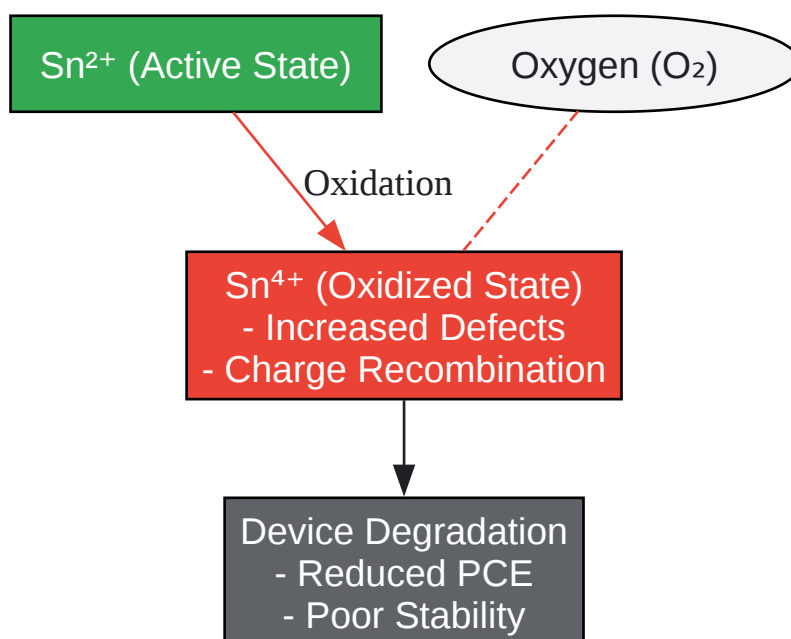


Figure 3: Key Degradation Pathway in **Tin**-Based Perovskites

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Figure 3: Key Degradation Pathway in **Tin**-Based Perovskites

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## References

- 1. International Effort Aims to Establish Protocols for Assessing, Reporting Perovskite Stability | NREL [nrel.gov]
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